

# An In-depth Technical Guide to Cloxacillin Benzathine: Physicochemical Properties and Analytical Methodologies

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## Compound of Interest

Compound Name: Cloxacillin benzathine

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## Abstract

**Cloxacillin benzathine** is a semi-synthetic, beta-lactamase-resistant penicillin antibiotic. It is the benzathine salt form of cloxacillin, a formulation that provides sustained release and prolonged activity.[1][2] This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **Cloxacillin benzathine**, including its molecular weight and chemical formula. Detailed experimental protocols for its identification and quantification are presented, drawing from established pharmacopeial methods and contemporary research. The guide also visualizes the compound's structure and analytical workflows to support research and development activities.

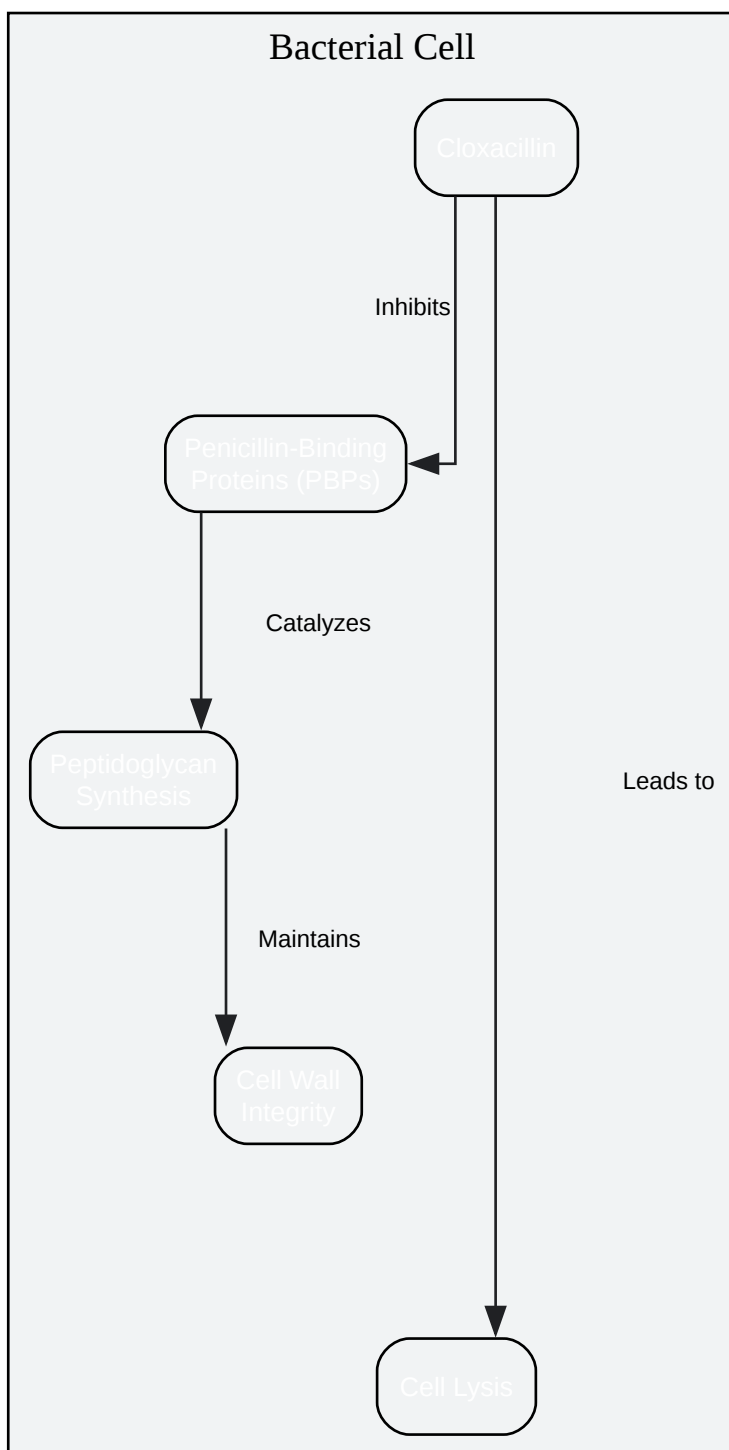
## Physicochemical Properties

**Cloxacillin benzathine** is a white or almost white crystalline powder.[3] Its chemical and physical properties are summarized in the table below, providing a foundational dataset for researchers.

| Property                 | Value  | Source(s)    |
|--------------------------|--|--------------|
| Chemical Formula         | C <sub>54</sub> H <sub>56</sub> Cl <sub>2</sub> N <sub>8</sub> O <sub>10</sub> S <sub>2</sub>  | [1][2][4]    |
| Molecular Weight         | 1112.11 g/mol  | [1][2][4][5] |
| CAS Number               | 23736-58-5   | [1][2][4]    |
| IUPAC Name               | bis((2S,5R,6R)-6-[[3-(2-chlorophenyl)-5-methyl-1,2-oxazole-4-carbonyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid);N,N'-dibenzylethane-1,2-diamine |              |
| Appearance               | Crystalline powder   | [3]          |
| pH (10 mg/mL suspension) | 3.0 - 6.5  | [6][7]       |
| Water Content            | Not more than 5.0%   | [6][7]       |

## Mechanism of Action

**Cloxacillin benzathine** exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall.[1] The beta-lactam ring of cloxacillin irreversibly binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. This disruption of the cell wall structure leads to cell lysis and bacterial death.[1]



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Conceptual signaling pathway of Cloxacillin's mechanism of action.

## Experimental Protocols

## Identification

As per the United States Pharmacopeia (USP), the infrared absorption spectrum of a potassium bromide dispersion of **Cloxacillin benzathine** should be compared to the spectrum of the USP **Cloxacillin Benzathine** Reference Standard (RS).<sup>[6]</sup><sup>[7]</sup>

- Methodology:
  - Prepare a dispersion of the **Cloxacillin benzathine** sample in potassium bromide.
  - Record the infrared spectrum from approximately 4000 cm<sup>-1</sup> to 400 cm<sup>-1</sup>.
  - The spectrum of the sample should exhibit maxima only at the same wavelengths as that of the USP **Cloxacillin Benzathine** RS.<sup>[7]</sup>

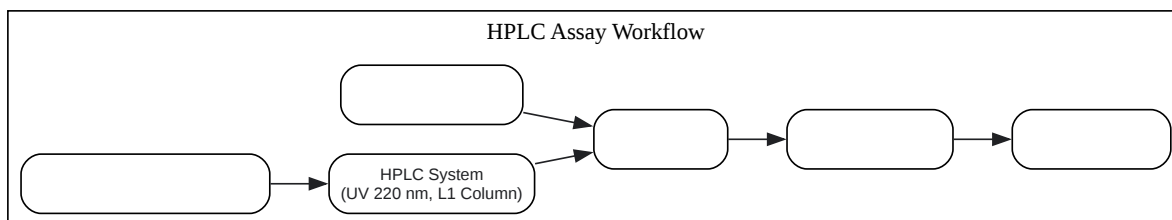
The UV absorption characteristics of a treated sample can also be used for identification.<sup>[6]</sup><sup>[7]</sup>

- Methodology:
  - To approximately 20 mg of the sample in a 50-mL conical flask, add 5 mL of 5 N sodium hydroxide and heat on a steam bath for 20 minutes.
  - Cool the solution and transfer 1 mL to a separator containing 10 mL of 1.2 N sulfuric acid.
  - Extract the solution with 50 mL of ether.
  - Wash the ether extract with 30 mL of water.
  - Extract the ether layer with 50 mL of 0.1 N sodium hydroxide.
  - The resulting solution should exhibit an ultraviolet absorption spectrum that is qualitatively similar to that of a standard solution prepared in the same manner using USP Cloxacillin Sodium RS.<sup>[7]</sup>

## Assay by High-Performance Liquid Chromatography (HPLC)

The potency of **Cloxacillin benzathine** can be determined using a reversed-phase HPLC method as outlined in the USP.[8]

- Chromatographic System:
  - Mobile Phase: A mixture of acetonitrile and 0.1 M monobasic sodium phosphate buffer (1:3). The pH is adjusted to  $4.6 \pm 0.2$  with phosphoric acid or 1 N sodium hydroxide. The mobile phase should be filtered through a 0.45- $\mu$ m nylon filter and degassed.[8][9]
  - Column: 4.6-mm  $\times$  25-cm; 10- $\mu$ m packing L1.[8]
  - Detector: UV at 220 nm.[9]
  - Flow Rate: 1.5 mL/min.[8]
- Solutions:
  - Diluent: A mixture of acetonitrile and 0.05 M monobasic sodium phosphate in water (2:3). [8]
  - Standard Preparation: Prepare duplicate solutions of USP Cloxacillin Sodium RS in the Diluent to a known concentration of about 112  $\mu$ g/mL.[6]
  - Assay Preparation: Prepare duplicate solutions of **Cloxacillin Benzathine** in the Diluent to a concentration of about 128  $\mu$ g/mL.[6]
- Procedure:
  - Inject equal volumes of the Standard preparations and Assay preparations into the chromatograph.
  - Record the peak areas for the major peaks.
  - Calculate the quantity, in  $\mu$ g, of cloxacillin ( $C_{19}H_{18}ClN_3O_5S$ ) per mg of **Cloxacillin Benzathine** taken.



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Workflow for the HPLC assay of **Cloxacillin benzathine**.

## Physicochemical Characterization of Nanocapsules

Recent research has focused on the development of **Cloxacillin benzathine**-loaded polymeric nanocapsules to enhance its therapeutic efficacy.[10][11] The characterization of these nanocarriers involves several key analytical techniques.

- **Particle Size and Zeta Potential:** Dynamic Light Scattering (DLS) is employed to determine the mean diameter and size distribution of the nanocapsules. The zeta potential, a measure of the surface charge, is also determined to assess the stability of the nanoparticle suspension.[10]
- **Morphology:** Atomic Force Microscopy (AFM) can be used to visualize the surface morphology and confirm the size of the nanocapsules.[10]
- **Entrapment Efficiency and In Vitro Release:** A reversed-phase HPLC method is developed to quantify the amount of **Cloxacillin benzathine** encapsulated within the nanocapsules and to study its release kinetics in different media.[10]

## Conclusion

This technical guide provides essential data and methodologies for researchers and professionals working with **Cloxacillin benzathine**. The summarized physicochemical properties, detailed experimental protocols for identification and assay, and insights into

advanced characterization techniques for novel formulations offer a solid foundation for further research and development in the pharmaceutical sciences.

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## References

- 1. Cloxacillin benzathine | 23736-58-5 | FC171054 | Biosynth [biosynth.com]
- 2. medkoo.com [medkoo.com]
- 3. Cloxacillin benzathine British Pharmacopoeia (BP) Reference Standard 23736-58-5 [sigmaaldrich.com]
- 4. Cloxacillin Benzathine | CAS No- 23736-58-5 | Simson Pharma Limited [simsonpharma.com]
- 5. GSRS [precision.fda.gov]
- 6. Cloxacillin Benzathine [drugfuture.com]
- 7. pharmacopeia.cn [pharmacopeia.cn]
- 8. trungtamthuoc.com [trungtamthuoc.com]
- 9. trungtamthuoc.com [trungtamthuoc.com]
- 10. Cloxacillin benzathine-loaded polymeric nanocapsules: Physicochemical characterization, cell uptake, and intramammary antimicrobial effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cloxacillin Benzathine: Physicochemical Properties and Analytical Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047901#molecular-weight-and-chemical-formula-of-cloxacillin-benzathine]

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